

Methanetrisulfonic Acid (MTS): Physicochemical Profile and Acidity Guide

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Compound of Interest

Compound Name: Sodium methanetrisulfonate

Cat. No.: B15126520

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Executive Summary: The Tripodal Superacid

Methanetrisulfonic acid (MTS), with the chemical formula

, represents a unique class of organic superacids. Unlike its well-known cousin triflic acid (

), which relies on halogenation for electron withdrawal, MTS derives its extreme acidity from the synergistic induction of three sulfonic acid groups attached to a single methine carbon.

This guide analyzes the acidity profile of MTS, distinguishing it from the similarly named "Triflidic acid" (tris(trifluoromethanesulfonyl)methane), and provides a validated protocol for its synthesis and application in high-performance catalysis.

Key Chemical Identity

Property	Specification
IUPAC Name	Methinetrisulfonic acid
Formula	
Anion	Methanetrisulfonate
Appearance	Hygroscopic colorless crystals (often as trihydrate)
CAS Number	54322-33-7

Acidity Profile and pKa Thermodynamics

The Hierarchy of Sulfonic Acidity

MTS is a tribasic acid. While pKa values in dilute aqueous solution are compressed by the leveling effect of water, comparative studies in non-aqueous media and Hammett acidity function (

) measurements establish MTS as a superacid, exceeding the strength of sulfuric acid.

Acidity Ranking (Increasing Strength):

Quantitative Data

Parameter	Value / Range	Context
pKa (Predicted, Aq.)		First dissociation step (). Value is theoretical due to solvent leveling.
Hammett Acidity ()		Stronger than 100% . [1] [2] [3] [4] Classified as a superacid. [4] [5] [6]
Catalytic Efficiency	0.04 – 1.0 mol%	Sufficient for Friedel-Crafts alkylations where requires stoichiometric amounts.

Structural Drivers of Superacidity

The extreme acidity of MTS is driven by cumulative negative induction (-I effect).

- Tripodal Architecture: The central methine carbon is bonded to three strongly electron-withdrawing sulfonyl groups.
- Anion Stabilization: Upon deprotonation, the negative charge on the oxygen is stabilized not only by resonance within the sulfonate group but also by the inductive pull of the adjacent two sulfonate groups.
- Symmetry: The -like symmetry of the anion allows for extensive charge distribution, minimizing inter-electronic repulsion.

Validated Experimental Protocol: Synthesis of MTS

Directive: The following protocol is based on the method optimized by Sartori and Jüschke. It utilizes the reaction between acetone and oleum, a counter-intuitive but efficient pathway.

Mechanistic Logic

- Why Acetone? Under superacidic conditions (oleum), acetone undergoes sulfonation and oxidation/rearrangement to form the methinetrisulfonate skeleton.
- Why Barium? The intermediate is isolated as a potassium salt. Converting this to the barium salt allows for the precise release of the free acid by adding sulfuric acid, as precipitates out quantitatively, leaving pure MTS in solution.

Step-by-Step Methodology

Reagents:

- Acetone (Dry)
- Oleum (65%) – WARNING: Extremely Corrosive
- Potassium Carbonate ()
- Barium Chloride ()^[7]
- Sulfuric Acid ()^{[2][3][8]}

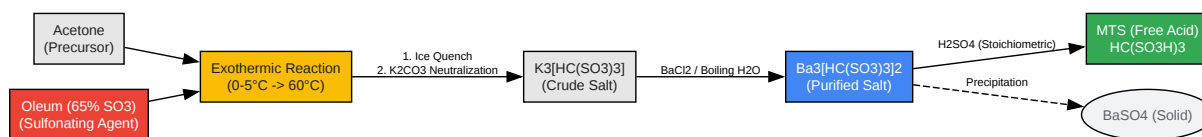
Workflow:

- Sulfonation (The Sartori Reaction):
 - Place oleum (65%) in a round-bottom flask cooled to 0°C.
 - Dropwise add acetone while maintaining temperature < 5°C. The reaction is highly exothermic.

- Observation: The mixture will darken.
- Heat the mixture to 60°C for 1 hour to complete the rearrangement.
- Isolation of Potassium Salt:
 - Pour the reaction mixture onto crushed ice (Carefully!).
 - Neutralize with
until pH ~ 7.
 - Evaporate to dryness and recrystallize from water to obtain
.
- Purification via Barium Salt:
 - Dissolve the potassium salt in boiling water.
 - Add stoichiometric
solution.
 - Result:
precipitates (or crystallizes upon cooling). Filter and wash.
- Liberation of Free Acid:
 - Suspend the barium salt in water.
 - Add stoichiometric
.
 - Filter off the insoluble white
.
 - Evaporate the filtrate under high vacuum (

torr) to obtain pure Methanetrisulfonic Acid trihydrate.

Synthesis Workflow Visualization



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Figure 1: Validated synthetic route for Methanetrisulfonic Acid (MTS) via the Sartori-Jüschke protocol.

Applications in Drug Development & Catalysis

High-Efficiency Acid Catalysis

MTS serves as a superior alternative to sulfuric acid or p-toluenesulfonic acid (PTSA) in sensitive organic transformations. Its superacidic nature allows it to be used in catalytic quantities (0.04–1.0 mol%), avoiding the generation of large amounts of acidic waste.

- Vitamin E Synthesis: MTS catalyzes the condensation of trimethylhydroquinone with isophytol to form

-tocopherol with yields >95%.
- Wagner-Meerwein Rearrangements: Promotes skeletal rearrangements at low temperatures where other acids fail or cause degradation.

Electrolyte Systems

The methanetrisulfonate anion is highly stable and resistant to oxidation. This makes MTS and its salts (e.g., Lithium Methanetrisulfonate) candidates for:

- Proton Exchange Membranes (PEM): As a dopant to increase proton conductivity.
- Li-ion Batteries: As a stable, non-corrosive counter-ion in electrolyte formulations.

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